

Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs. physical and chemical properties

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An In-depth Technical Guide on the Physical and Chemical Properties of Benzenesulfonic Acid, 4-C10-13-sec-alkyl derivs.

This technical guide provides a comprehensive overview of the core physical and chemical properties of Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives. The information is tailored for researchers, scientists, and drug development professionals, presenting quantitative data, general experimental protocols, and a conceptual workflow for chemical characterization.

Chemical Identity

Benzenesulfonic acid, 4-C10-13-sec-alkyl derivatives, commonly known as Linear Alkylbenzene Sulfonic Acid (LABSA), is an anionic surfactant widely used in the detergent industry. It is a complex mixture of homologous compounds.

- CAS Number: 85536-14-7
- EC Number: 287-494-3[1]
- Synonyms: LABSA, Linear Alkylbenzene Sulfonic Acid, Dodecylbenzenesulfonic acid[1]

Physical and Chemical Properties

The physical and chemical properties of Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs. and its common salts are summarized in the table below. It is important to note that due to its nature as a mixture, some properties are presented as ranges or typical values.

Property	Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs.	Sodium Salts	Ammonium Salts
Molecular Formula	Not specified as a single formula	C16H25NaO3S - C19H31NaO3S[2]	Not specified
Molecular Weight	~326.49 g/mol [3]	320.42 - 362.50 g/mol [2]	Not specified
Physical State	Brown, viscous liquid[1][3]	Solid or liquid[2]	Not specified
Melting Point	10 °C[3]	Not specified	Not specified
Boiling Point	82 °C[3]	Not specified	100.9 °C (at 101 325 Pa)[4]
Density	1.1 ± 0.1 g/cm ³ [3]	Not specified	1.04 g/cm ³ (at 20 °C) [4]
Water Solubility	Soluble[3]	Soluble[2]	1.207 g/L (at 20 °C)[4]
Vapor Pressure	Not specified	Not specified	0.032 Pa (at 20 °C)[4]
log Kow (Octanol/Water Partition Coefficient)	6.78[3]	Not specified	Not specified
Refractive Index	1.510[3]	Not specified	Not specified

Reactivity and Stability

Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs. is a strong acid. It is stable under normal conditions but can be corrosive.[5] The substance is combustible and can emit toxic fumes, such as sulfur oxides, in a fire.

Experimental Protocols

The determination of the physical and chemical properties of chemical substances like Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs. is guided by internationally recognized

standard methods. The OECD Guidelines for the Testing of Chemicals provide a comprehensive set of methodologies for characterizing physical-chemical properties.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

General Methodologies:

- **Melting Point:** Standard methods such as the capillary method or differential scanning calorimetry (DSC) are employed.
- **Boiling Point:** Determined using distillation methods or ebulliometers.
- **Density:** Measured using pycnometers, hydrometers, or oscillating U-tube density meters.
- **Water Solubility:** Typically determined by the flask method, column elution method, or spectroscopic methods for lower solubilities.
- **Vapor Pressure:** Can be measured by the static method, effusion method, or gas saturation method.
- **Octanol-Water Partition Coefficient (log K_{ow}):** The shake-flask method or high-performance liquid chromatography (HPLC) method are commonly used.
- **pK_a:** For sulfonic acids, potentiometric titration is a common and accurate method.
- **Surface Tension:** The du Noüy ring method, Wilhelmy plate method, or pendant drop method are standard techniques for surfactant solutions.[\[11\]](#)

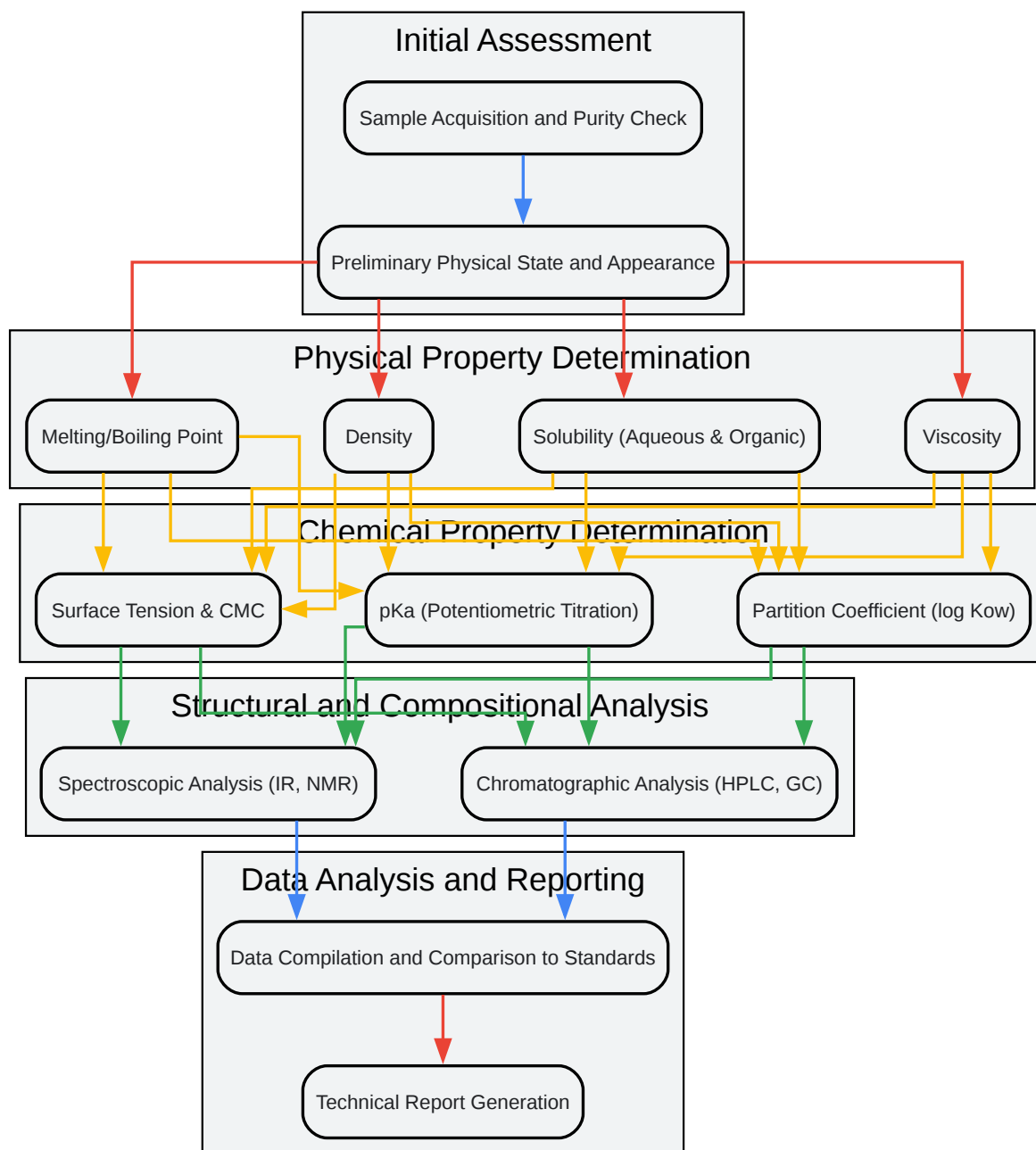
For the analysis and identification of surfactants, a variety of techniques are utilized, including:

- **Titration Methods:** Two-phase titration is often used for anionic surfactants.[\[12\]](#)
- **Chromatographic Methods:** High-performance liquid chromatography (HPLC) and gas chromatography (GC) are powerful tools for separating and quantifying the components of the mixture.[\[13\]](#)
- **Spectroscopic Methods:** Infrared (IR) spectroscopy, and Nuclear Magnetic Resonance (NMR) spectroscopy can be used for structural elucidation.[\[13\]](#)

Conceptual Diagrams

The following diagram illustrates a general experimental workflow for the physical and chemical characterization of a surfactant substance like Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs.

Experimental Workflow for Surfactant Characterization



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Caption: A flowchart of the typical experimental workflow for characterizing a surfactant.

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